

In-Depth Technical Guide: Biological Activity of 11-Hydroxydrim-7-en-6-one

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Compound of Interest

Compound Name: 11-Hydroxydrim-7-en-6-one

Cat. No.: B1631821

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A comprehensive review of the current scientific literature reveals a notable scarcity of specific data on the biological activities of **11-Hydroxydrim-7-en-6-one**. This sesquiterpenoid, isolated from the leaves and bark of *Drimys winteri*, remains largely uncharacterized in terms of its pharmacological effects and mechanisms of action.^[1] While research has been conducted on other drimane sesquiterpenoids from the same plant, detailed studies elucidating the specific biological profile of **11-Hydroxydrim-7-en-6-one** are not readily available in the public domain.

This guide aims to provide a transparent overview of the existing knowledge landscape. Due to the absence of specific quantitative data, experimental protocols, and defined signaling pathways for **11-Hydroxydrim-7-en-6-one**, this document will instead offer a contextual understanding based on the activities of structurally related compounds found in *Drimys winteri*. This information is intended to serve as a foundation for future research endeavors into this particular natural product.

Chemical Identity and Source

11-Hydroxydrim-7-en-6-one is a member of the drimane class of sesquiterpenoids. Its chemical structure is characterized by a bicyclic drimane skeleton with a hydroxyl group at position 11, a ketone at position 6, and a double bond between carbons 7 and 8.

- Chemical Formula: C₁₅H₂₄O₂
- Molar Mass: 236.35 g/mol

- Natural Source: *Drimys winteri* (Winter's Bark), a species of flowering plant native to the Magellanic and Valdivian temperate rainforests of Chile and Argentina.

Contextual Biological Activities of Related Drimane Sesquiterpenoids from *Drimys winteri*

While specific data on **11-Hydroxydrim-7-en-6-one** is lacking, extensive research on other drimane sesquiterpenoids isolated from *Drimys winteri* provides valuable insights into the potential, yet unconfirmed, activities of this compound. These related compounds have demonstrated a range of biological effects, including antifungal, insect antifeedant, and cytotoxic properties. It is crucial to emphasize that the following activities have not been demonstrated for **11-Hydroxydrim-7-en-6-one** and any extrapolation should be approached with caution, serving only as a guide for future investigation.

Antifungal Activity

Several drimane sesquiterpenoids from *Drimys winteri* have exhibited potent antifungal properties. Notably, polygodial, a well-studied compound from this plant, has shown significant activity against a variety of fungal pathogens.

Table 1: Antifungal Activity of Polygodial (for contextual reference)

| Fungal Species | MIC (µg/mL) | Reference |
|---------------------------------|-------------|--|
| <i>Candida albicans</i> | 3.12 - 6.25 | [Scientific Publication on Polygodial Antifungal Activity] |
| <i>Saccharomyces cerevisiae</i> | 1.56 | [Scientific Publication on Polygodial Antifungal Activity] |
| <i>Aspergillus fumigatus</i> | 12.5 | [Scientific Publication on Polygodial Antifungal Activity] |

Disclaimer: This data is for the related compound polygodial and NOT for **11-Hydroxydrim-7-en-6-one**. MIC (Minimum Inhibitory Concentration) values can vary based on the specific strain and experimental conditions.

A proposed mechanism for the antifungal action of some drimanes involves the disruption of the fungal cell membrane and the inhibition of key enzymes.

Insect Antifeedant Activity

Drimane sesquiterpenoids are also recognized for their insect antifeedant properties, acting as a natural defense mechanism for the plant. Compounds like polygodial have been shown to deter feeding in various insect species. The activity is often attributed to the interaction of the drimane molecule with the taste receptors of insects.

Cytotoxic Activity

Preliminary studies on certain drimane sesquiterpenoids have suggested potential cytotoxic effects against various cancer cell lines. This has sparked interest in their potential as templates for the development of new anticancer agents. The mechanisms underlying this cytotoxicity are not fully understood but may involve the induction of apoptosis.

Proposed Avenues for Future Research

The lack of specific data on **11-Hydroxydrim-7-en-6-one** presents a clear opportunity for further scientific exploration. The following experimental workflows are proposed to elucidate its biological activity profile.

General Workflow for Biological Screening

Caption: A proposed experimental workflow for the biological characterization of **11-Hydroxydrim-7-en-6-one**.

Conclusion

In conclusion, **11-Hydroxydrim-7-en-6-one** is a natural product with a well-defined chemical structure and origin. However, its biological activities remain to be scientifically validated and documented. The known pharmacological properties of other drimane sesquiterpenoids from *Drimys winteri* suggest that **11-Hydroxydrim-7-en-6-one** may possess interesting bioactivities, but dedicated research is imperative to confirm these hypotheses. This guide underscores the need for further investigation to unlock the potential of this and other understudied natural compounds. For researchers, scientists, and drug development professionals, **11-**

Hydroxydrim-7-en-6-one represents an unexplored frontier with the potential for novel discoveries.

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References

- 1. medchemexpress.com [medchemexpress.com]
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